



Application Note: Protocol for Pineal Gland Extraction and N-Acetyltryptamine (NAT) Quantification

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Compound of Interest		
Compound Name:	N-Acetyltryptamine	
Cat. No.:	B093940	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Acetyltryptamine (NAT) is an indoleamine synthesized in the pineal gland and other tissues. It is a precursor in some metabolic pathways and is recognized as a mixed agonist-antagonist for melatonin receptors.[1] The synthesis of NAT is catalyzed by the enzyme arylalkylamine N-acetyltransferase (AANAT), which acetylates tryptamine.[2][3] Given its potential role in circadian biology and neuromodulation, accurate quantification of NAT in pineal tissue is crucial for physiological and pharmacological studies. This document provides a detailed protocol for the extraction of NAT from pineal gland tissue and its subsequent quantification using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical method.[2]

Principle of the Method

The protocol involves the surgical removal of the pineal gland, followed by tissue homogenization to release intracellular components.[4] Proteins and other macromolecules are then precipitated using an organic solvent. The supernatant, containing NAT and other small molecules, is further purified and concentrated using Solid-Phase Extraction (SPE). Finally, the purified extract is analyzed by LC-MS/MS to separate NAT from other compounds and quantify it based on its specific mass-to-charge ratio.

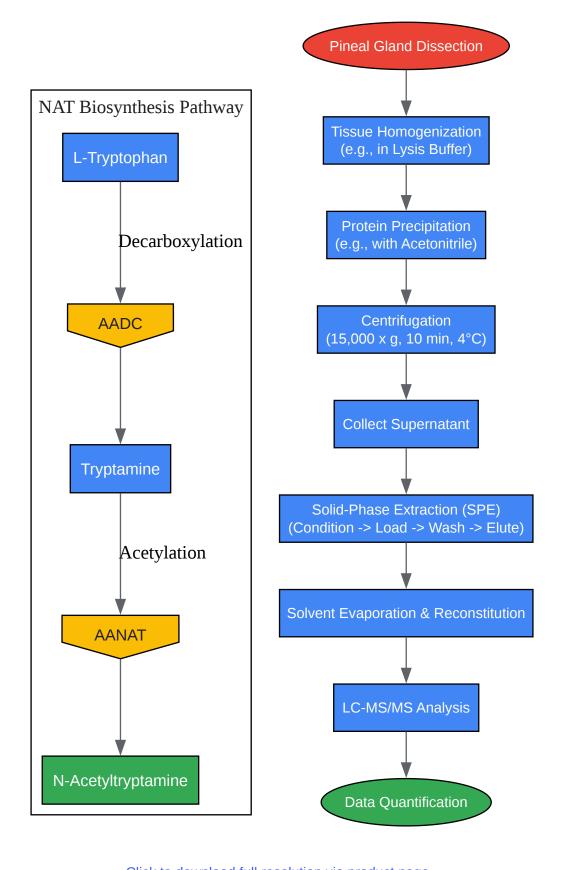




Key Signaling Pathways and Workflows

The synthesis of **N-Acetyltryptamine** and the experimental procedure for its quantification are outlined in the diagrams below.





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References

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